

# An In-depth Technical Guide to 2-(2'-N-Boc-hydrazino)benzoic Acid

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## Compound of Interest

Compound Name: 2-(2'-N-Boc-hydrazino)benzoic acid

Cat. No.: B111981

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## Introduction

**2-(2'-N-Boc-hydrazino)benzoic acid**, also known as 2-(N'-tert-Butoxycarbonyl-hydrazino)-benzoic acid, is a versatile chemical intermediate with significant applications in pharmaceutical research and medicinal chemistry.<sup>[1][2]</sup> The presence of a tert-butyloxycarbonyl (Boc) protecting group on the hydrazine moiety enhances the compound's stability and modulates its reactivity, making it a valuable building block in organic synthesis.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of its chemical properties, experimental protocols, and key applications for researchers and professionals in drug development.

## Core Chemical Properties

The fundamental physicochemical properties of **2-(2'-N-Boc-hydrazino)benzoic acid** are summarized below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source(s)
CAS Number	155290-47-4	[1][4]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> N <sub>2</sub> O <sub>4</sub>	[1][4][5]
Molecular Weight	252.27 g/mol	[1][4][5]
Appearance	Off-white to light brown or brown solid	[1][6]
Purity	≥ 95% (by HPLC)	[1][2]
Predicted Density	1.262 ± 0.06 g/cm <sup>3</sup>	[6]
Predicted pKa	3.62 ± 0.36	[5][6]
Storage Conditions	0-8 °C	[1][6]

## Reactivity and Applications

**2-(2'-N-Boc-hydrazino)benzoic acid**'s unique structure makes it a crucial intermediate in several advanced chemical applications.

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various pharmaceuticals.[1] The Boc-protected hydrazine group can participate in reactions to form hydrazone derivatives, which are significant in the development of therapeutic compounds, including potential anti-cancer agents.[1][2][3]
- **Bioactive Molecules and Drug Discovery:** The compound serves as a valuable precursor for creating more complex bioactive molecules, contributing significantly to advancements in medicinal chemistry.[1][2][3]
- **Bioconjugation:** It is employed in bioconjugation processes, which involve attaching biomolecules to other molecules or surfaces. This is critical for developing advanced drug delivery systems and diagnostic tools.[1][2]
- **Coordination Chemistry:** Its ability to form stable complexes with metal ions opens up applications in the fields of coordination chemistry and catalysis.[1][2][3]

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2-(2'-N-Boc-hydrazino)benzoic acid** are outlined below.

### Synthesis Protocol: Boc Protection of 2-Hydrazinobenzoic Acid

This protocol describes a general method for the N-Boc protection of a hydrazinobenzoic acid, adapted from procedures for analogous compounds.<sup>[7][8]</sup> The reaction involves the treatment of 2-hydrazinobenzoic acid with di-tert-butyl dicarbonate (Boc<sub>2</sub>O).

- **Dissolution:** Dissolve 2-hydrazinobenzoic acid (1 equivalent) in a suitable solvent mixture, such as 1,4-dioxane and water.<sup>[7][8]</sup>
- **Basification:** Add an aqueous base, like 1 M sodium hydroxide, to the solution to facilitate the reaction.
- **Reagent Addition:** Cool the mixture in an ice bath (0 °C). Add di-tert-butyl dicarbonate (1.2 to 2 equivalents) portion-wise to the stirred solution.<sup>[7][8]</sup>
- **Reaction:** Allow the reaction to stir at 0 °C for approximately 1 hour, then let it warm to room temperature and stir overnight.<sup>[7]</sup>
- **Work-up and Extraction:**
  - Dilute the reaction mixture with a suitable organic solvent like ethyl acetate.<sup>[7]</sup>
  - Transfer the mixture to a separatory funnel and perform aqueous extractions.
  - Acidify the combined aqueous layers with a strong acid (e.g., 12 M HCl) until a precipitate forms.<sup>[7]</sup>
  - Extract the product from the acidified aqueous layer using ethyl acetate (e.g., 3 times).<sup>[7]</sup>
- **Purification:**
  - Combine the organic layers and wash with brine.<sup>[7][8]</sup>

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.[7][8][9]
- Filter the drying agent and concentrate the solution under reduced pressure to yield the crude product.[7][9]
- Further purify the solid by recrystallization from a solvent system like ethyl acetate/hexane to obtain pure **2-(2'-N-Boc-hydrazino)benzoic acid**. [8]

## Analytical Characterization

- High-Performance Liquid Chromatography (HPLC): Purity is typically assessed using reverse-phase HPLC.[1][2] A C18 column is often used with a gradient elution system involving mobile phases like acetonitrile and water, often with an acid modifier such as phosphoric acid.[10] Detection is commonly performed using a UV detector.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are used to confirm the chemical structure.[11] The spectra would show characteristic peaks for the aromatic protons, the protons of the Boc group (a singlet around 1.4 ppm), and the N-H protons.[8]
- Infrared (IR) Spectroscopy: IR spectroscopy can confirm the presence of key functional groups. Expected characteristic absorption bands include N-H stretching, C=O stretching from both the carboxylic acid and the carbamate (Boc group), and aromatic C-H and C=C stretching.[8][11]
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the compound (252.27 g/mol ).[11]

## Visualized Workflow: Synthesis and Purification

The following diagram illustrates the logical workflow for the synthesis and purification of **2-(2'-N-Boc-hydrazino)benzoic acid**.



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Caption: Workflow for the synthesis and purification of the target compound.

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